

Essential Safety and Operational Guide for 6-Bromopyridine-2,3-diamine

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Compound of Interest

Compound Name: 6-Bromopyridine-2,3-diamine

Cat. No.: B144056

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromopyridine-2,3-diamine**. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

6-Bromopyridine-2,3-diamine is a chemical compound that requires careful handling due to its potential health hazards. While a complete toxicological profile is not available, the available safety data and the chemical's structure as a halogenated aromatic amine suggest that it should be handled with caution. The primary routes of exposure are inhalation, skin contact, and eye contact.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₅ H ₆ BrN ₃
Molecular Weight	188.03 g/mol
Physical Form	Solid
CAS Number	129012-04-0

Hazard Statements: H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/ protective clothing/ eye protection/ face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

A risk assessment should be conducted before handling this compound to ensure all potential hazards are identified and mitigated.

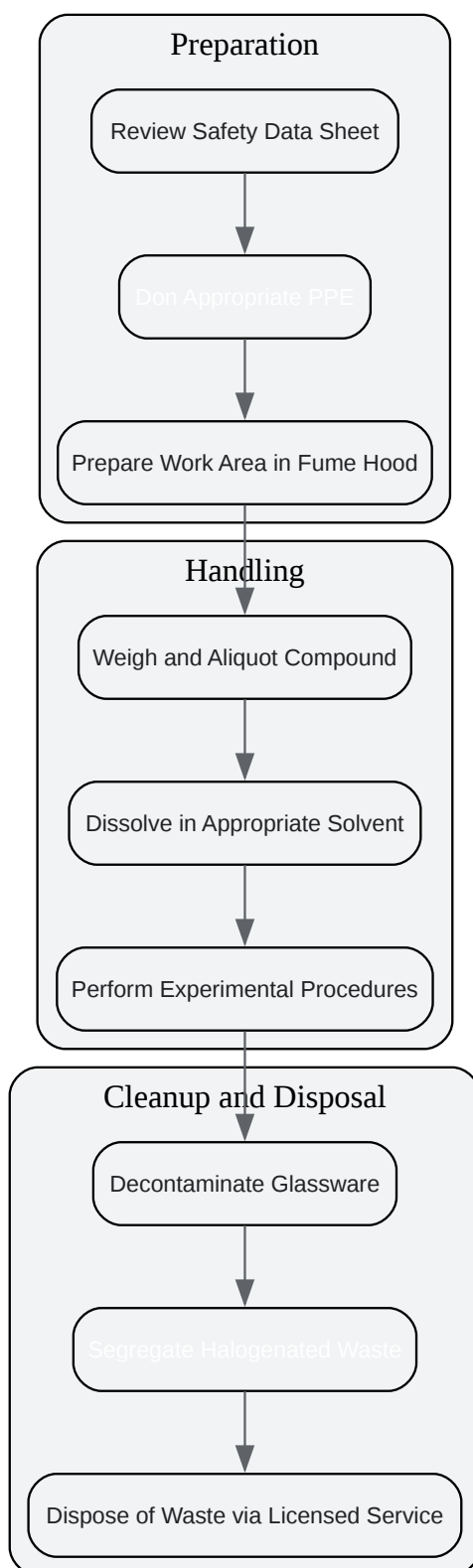
Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[1]	Protects against splashes of solutions and airborne particles.
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended), a flame-retardant lab coat, and closed-toe shoes.[1][2]	Prevents skin contact which can lead to irritation or absorption.
Respiratory Protection	Use in a certified chemical fume hood.[1] If ventilation is inadequate, a NIOSH-approved respirator with cartridges for organic vapors and particulates is necessary.	Minimizes inhalation of harmful dust and vapors.

Operational Plan: Step-by-Step Handling Protocol

All handling of **6-Bromopyridine-2,3-diamine**, whether in solid or solution form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.

Experimental Workflow



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Caption: Experimental workflow for handling **6-Bromopyridine-2,3-diamine**.

Detailed Methodology:

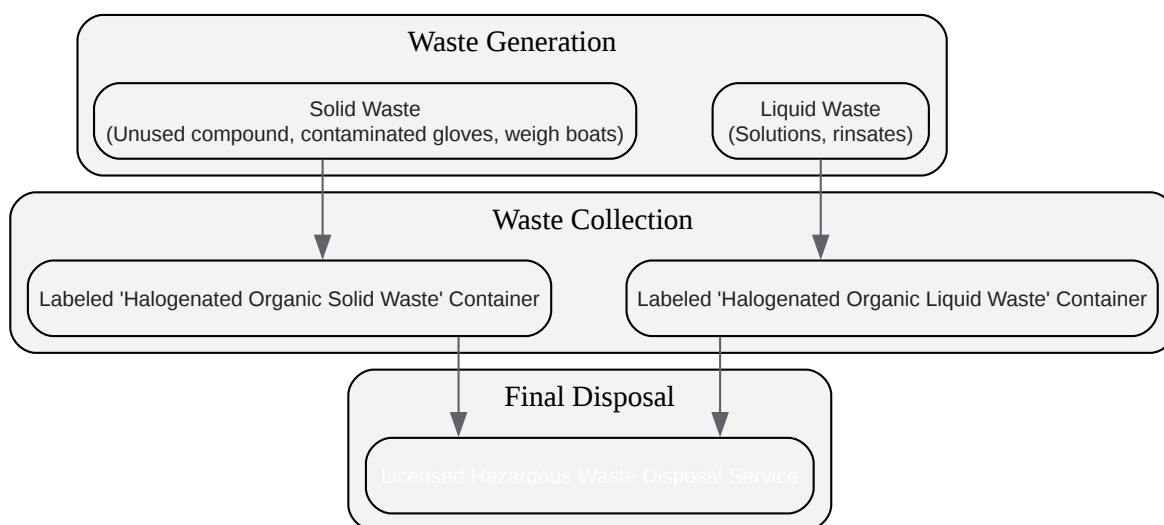
- Preparation:
 - Review SDS: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **6-Bromopyridine-2,3-diamine**.
 - Don PPE: Equip yourself with the personal protective equipment detailed in the table above.
 - Prepare Work Area: Ensure the chemical fume hood is operational and the work area is clean and free of clutter. Place all necessary equipment and reagents within the fume hood.
- Handling:
 - Weighing: Carefully weigh the required amount of the solid compound on a tared weigh boat inside the fume hood to avoid generating dust.
 - Dissolving: If preparing a solution, add the solvent to the solid slowly to avoid splashing.
 - Experimental Procedures: Conduct all subsequent steps of your experiment within the chemical fume hood. Keep the sash at the lowest practical height.
- Cleanup:
 - Decontaminate Glassware: Rinse all contaminated glassware with a suitable solvent (e.g., acetone) within the fume hood. Collect the rinsate as hazardous waste.
 - Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand), collect it in a sealed container, and dispose of it as hazardous waste. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

Proper disposal of **6-Bromopyridine-2,3-diamine** and any associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As a

brominated organic compound, it must be treated as hazardous waste.

Waste Segregation and Disposal Pathway



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Caption: Disposal pathway for **6-Bromopyridine-2,3-diamine** waste.

Disposal Protocol:

- Waste Identification and Segregation:
 - Identify all waste streams containing **6-Bromopyridine-2,3-diamine**, including unused product, contaminated labware (pipette tips, vials), and solutions.
 - This compound is a halogenated organic compound. It is critical to segregate it into a designated "Halogenated Organic Waste" stream.^{[3][4]} Do not mix with non-halogenated waste.
- Waste Collection and Containment:

- Solid Waste: Collect solid waste in a clearly labeled, sealable, and chemically compatible container (e.g., high-density polyethylene - HDPE).
- Liquid Waste: Use a dedicated, leak-proof, and shatter-resistant container for liquid waste, also clearly labeled "Halogenated Organic Liquid Waste." Do not overfill containers; a general guideline is to fill to no more than 80% capacity.
- Ensure all waste containers are kept closed except when adding waste.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's licensed hazardous waste disposal service. Chemical treatment or neutralization in the lab is not recommended without specific, validated protocols.

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